

"Sodium L-aspartate monohydrate" in patch-clamp electrophysiology experiments

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Compound of Interest

Compound Name: Sodium (S)-3-amino-3-carboxypropanoate hydrate

Cat. No.: B13655558

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References

- 1. Whole Cell Patch Clamp Protocol | AXOL Bioscience [axolbio.com]
- 2. Whole-cell patch clamp electrophysiology to study ionotropic glutamatergic receptors and their roles in addiction - PMC [pmc.ncbi.nlm.nih.gov]
- 3. scientifica.uk.com [scientifica.uk.com]
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